

An In-depth Technical Guide to the Electronic Configuration of Nitrosyl Cyanide (ONCN)

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Compound of Interest

Compound Name: Nitrosyl cyanide

CAS No.: 4343-68-4

Cat. No.: B1207669

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Nitrosyl cyanide (ONCN) is a reactive, blue-green gas with intriguing structural and electronic properties.^[1] This technical guide provides a comprehensive overview of the electronic configuration of ONCN, supported by quantitative data from spectroscopic and computational studies. Detailed experimental protocols for its synthesis and characterization are presented, along with a qualitative molecular orbital diagram to elucidate its bonding characteristics. This document is intended to serve as a valuable resource for researchers in chemistry, materials science, and pharmacology who are interested in the fundamental properties and potential applications of this unique molecule.

Molecular Structure and Bonding

Nitrosyl cyanide possesses a planar molecular structure.^[1] Theoretical and experimental studies have established its geometry, which is characterized by a bent O-N-C linkage and a nearly linear N-C-N fragment. The molecule's planarity and bent structure at the internal nitrogen are analogous to nitrosyl chloride.^[1]

The bonding in **nitrosyl cyanide** can be understood through a combination of valence bond theory and molecular orbital theory. The molecule features a nitrosyl (-NO) group covalently bonded to a cyanide (-CN) group. The electronic structure is influenced by the interplay of sigma and pi bonding across the O-N-C-N framework. Ab initio molecular orbital calculations have been instrumental in elucidating the electronic states and bonding characteristics of ONCN.^{[2][3][4]} These studies indicate a significant degree of electron delocalization, contributing to the molecule's overall stability and reactivity.

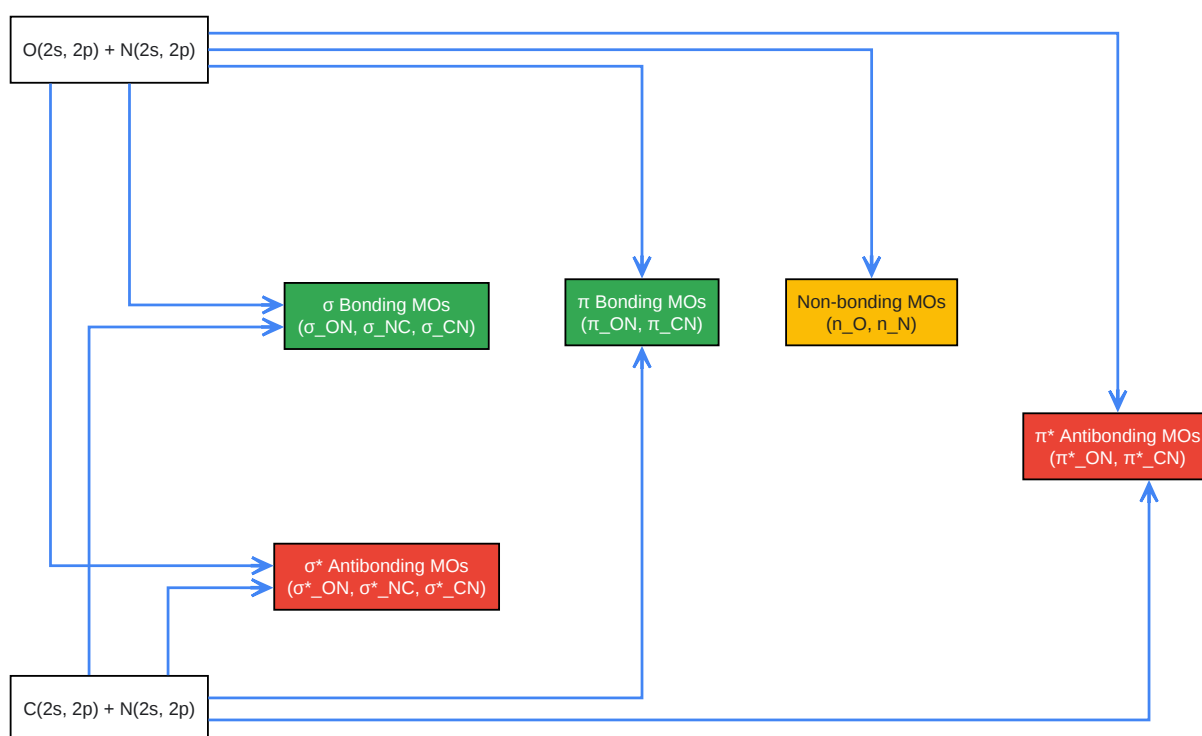
Table 1: Molecular Geometry of Nitrosyl Cyanide (ONCN)

Parameter	Value	Experimental Method	Reference
Bond Lengths			
r(N-O)	1.198 Å	Microwave Spectroscopy	
r(C-N)nitrosyl	1.416 Å	Microwave Spectroscopy	
r(C≡N)ciano	1.163 Å	Microwave Spectroscopy	
Bond Angles			
∠(O-N-C)	113°	Microwave Spectroscopy	[1]
∠(N-C-N)	170°	Microwave Spectroscopy	[1]

Electronic Configuration and Molecular Orbitals

The electronic configuration of **nitrosyl cyanide** in its ground state is a closed-shell singlet, designated as the $\tilde{X}^1A'$ state. The arrangement of its valence electrons in molecular orbitals dictates its chemical behavior. High-level ab initio multiconfiguration Hartree-Fock calculations have provided significant insights into the electronic structure of its low-lying electronic states.^{[2][3]}

A qualitative molecular orbital diagram helps to visualize the bonding in ONCN. The valence molecular orbitals are formed from the linear combination of the atomic orbitals of oxygen, nitrogen, and carbon. The highest occupied molecular orbital (HOMO) and the lowest unoccupied molecular orbital (LUMO) are crucial in determining the molecule's reactivity and its spectroscopic properties. Theoretical studies suggest that the lowest unoccupied π orbital has bonding character between the nitrosyl and cyanide fragments, implying that electronic excitation to this orbital would strengthen the N-C bond while weakening the N=O and C $\equiv$ N bonds.[2]



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Qualitative Molecular Orbital Diagram for ONCN

Spectroscopic Properties

The electronic and vibrational transitions of **nitrosyl cyanide** have been characterized using various spectroscopic techniques, providing valuable data on its energy levels and bonding.

Table 2: Vibrational Frequencies of Nitrosyl Cyanide (ONCN)

Vibrational Mode	Assignment	Frequency (cm ⁻¹)	Experimental Method	Reference
ν_1	C $\equiv$ N stretch	2176	Infrared Spectroscopy	
ν_2	N=O stretch	1503	Infrared Spectroscopy	
ν_3	N-C stretch	933	Infrared Spectroscopy	
ν_4	O-N-C bend	536	Infrared Spectroscopy	
ν_5	N-C-N bend	321	Infrared Spectroscopy	
ν_6	Out-of-plane bend	235	Infrared Spectroscopy	

Table 3: Electronic Transitions of Nitrosyl Cyanide (ONCN)

Electronic State	Transition	Excitation Energy (eV)	Experimental Method	Reference
$\tilde{A}^1A''$	$n \rightarrow \pi$	1.40	Absorption Spectroscopy	[2]
$\tilde{B}^1A'$	$\pi \rightarrow \pi$	~5.7	Absorption Spectroscopy	

Table 4: Other Spectroscopic Data for Nitrosyl Cyanide (ONCN)

Property	Value	Experimental Method	Reference
Dipole Moment	2.78 D	Microwave Spectroscopy	
Ionization Energy	10.93 eV	Photoelectron Spectroscopy	[5]

Experimental Protocols

Synthesis of Nitrosyl Cyanide

Nitrosyl cyanide is typically synthesized through the reaction of nitrosyl chloride (NOCl) with silver cyanide (AgCN) at low temperatures.[1]

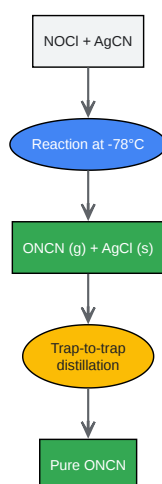
Materials:

- Nitrosyl chloride (NOCl)
- Silver cyanide (AgCN), freshly prepared and dried
- Inert solvent (e.g., dichloromethane or trichlorofluoromethane), freshly distilled and deoxygenated
- Vacuum line apparatus
- Low-temperature bath (e.g., acetone/dry ice, -78 °C)

Procedure:

- Assemble a clean, dry vacuum line apparatus equipped with a reaction vessel and a cold trap.
- In the reaction vessel, place a stoichiometric amount of freshly prepared and dried silver cyanide.
- Cool the reaction vessel to -78 °C using a low-temperature bath.

- Slowly distill a slight molar excess of nitrosyl chloride into the reaction vessel while maintaining the low temperature.
- Allow the reaction mixture to stir at $-78\text{ }^{\circ}\text{C}$ for several hours. The formation of the blue-green color of **nitrosyl cyanide** should be observed.
- The volatile **nitrosyl cyanide** product can be isolated by careful trap-to-trap distillation on the vacuum line. The product should be collected in a trap cooled with liquid nitrogen.
- Caution: **Nitrosyl cyanide** is unstable and potentially explosive, especially in the condensed phase. All manipulations should be carried out behind a safety shield and at low temperatures.



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Synthesis Workflow for **Nitrosyl Cyanide**

Microwave Spectroscopy

Microwave spectroscopy is a powerful technique for determining the precise molecular structure of gas-phase molecules like **nitrosyl cyanide**.

Experimental Setup:

- A microwave spectrometer, typically a Stark-modulated or a Fourier-transform microwave (FTMW) spectrometer.
- A sample inlet system capable of handling a reactive, low-vapor-pressure gas. The sample is typically cooled to stabilize it and reduce thermal decomposition.
- A vacuum system to maintain low pressures (typically a few mTorr) in the sample cell.

Procedure:

- Introduce the gaseous **nitrosyl cyanide** sample into the spectrometer's sample cell. The cell is often cooled to low temperatures (e.g., with dry ice) to increase the population of the ground rotational state and stabilize the molecule.
- Microwave radiation is swept through a range of frequencies.
- When the frequency of the radiation matches the energy difference between two rotational energy levels, the molecule absorbs the radiation, resulting in a detectable signal.
- The rotational transitions are recorded, and their frequencies are precisely measured.
- By analyzing the rotational spectrum, the rotational constants (A, B, and C) of the molecule can be determined.
- From the rotational constants of the parent molecule and its isotopically substituted analogs, the bond lengths and bond angles can be calculated with high precision.

Infrared Spectroscopy

Gas-phase Fourier-transform infrared (FTIR) spectroscopy is used to probe the vibrational energy levels of **nitrosyl cyanide**.

Experimental Setup:

- An FTIR spectrometer.
- A gas cell with windows transparent to infrared radiation (e.g., KBr or ZnSe). For reactive species, the cell material must be inert.

- A vacuum line for introducing the gaseous sample into the cell.

Procedure:

- Record a background spectrum of the evacuated gas cell.
- Introduce the gaseous **nitrosyl cyanide** sample into the gas cell at a known pressure.
- Record the infrared spectrum of the sample.
- The absorption bands in the spectrum correspond to the vibrational transitions of the molecule.
- By analyzing the positions and intensities of these bands, the fundamental vibrational frequencies can be determined and assigned to specific molecular motions (stretching, bending, etc.).

Conclusion

This technical guide has provided a detailed examination of the electronic configuration of **nitrosyl cyanide**, a molecule of significant interest due to its unique structure and reactivity. The compilation of quantitative data from various spectroscopic and computational sources offers a solid foundation for understanding its fundamental properties. The detailed experimental protocols for the synthesis and characterization of ONCN are intended to facilitate further research into this fascinating compound and its potential applications in diverse scientific fields. The provided molecular orbital diagram offers a qualitative framework for comprehending the bonding and electronic transitions within the molecule. Further advanced computational studies could provide a more quantitative and detailed molecular orbital picture, enhancing our understanding of this reactive species.

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